

# (aS)-PH-797804 solubility in DMSO and media

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## Compound of Interest

Compound Name: (aS)-PH-797804

Cat. No.: B049361

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## Technical Support Center: (aS)-PH-797804

This guide provides researchers, scientists, and drug development professionals with technical information and troubleshooting advice for handling **(aS)-PH-797804**, with a focus on its solubility in DMSO and cell culture media.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **(aS)-PH-797804**?

A1: The recommended solvent for creating a stock solution of **(aS)-PH-797804** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO). The compound is highly soluble in DMSO but is insoluble in water and has limited solubility in ethanol.[\[1\]](#)[\[2\]](#)

Q2: I'm having trouble dissolving **(aS)-PH-797804** in DMSO. What could be the issue?

A2: Several factors can affect the dissolution of **(aS)-PH-797804** in DMSO:

- **DMSO Quality:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in your DMSO can significantly reduce the solubility of the compound.[\[1\]](#)  
[\[3\]](#) Always use fresh, anhydrous DMSO from a newly opened bottle.
- **Temperature:** Gentle warming in a water bath can aid dissolution.[\[1\]](#)
- **Agitation:** Vigorous vortexing or sonication can help break up compound aggregates and facilitate dissolution.[\[1\]](#)[\[3\]](#)

Q3: My **(aS)-PH-797804** precipitated when I added it to my aqueous cell culture medium. How can I prevent this?

A3: Direct addition of a highly concentrated DMSO stock solution to an aqueous medium can cause the compound to precipitate. To avoid this, it is crucial to perform a serial dilution. First, prepare a high-concentration stock solution in 100% DMSO. Then, dilute this stock solution into your cell culture medium to the final desired working concentration. Ensure rapid mixing during the dilution step to prevent localized high concentrations that can lead to precipitation.

Q4: How should I store my **(aS)-PH-797804** stock solution?

A4: Once dissolved in DMSO, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.<sup>[4][5]</sup> These aliquots should be stored at -20°C for long-term stability.<sup>[4][5][6]</sup>

## Solubility Data

The solubility of **(aS)-PH-797804** can vary slightly between batches and suppliers. The following table summarizes reported solubility data.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	96	201.13	<sup>[1]</sup>
DMSO	50	104.76	<sup>[3]</sup>
DMSO	23.86	50	
Ethanol	20	41.90	<sup>[1]</sup>
Water	Insoluble	Insoluble	<sup>[1][2]</sup>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM DMSO Stock Solution

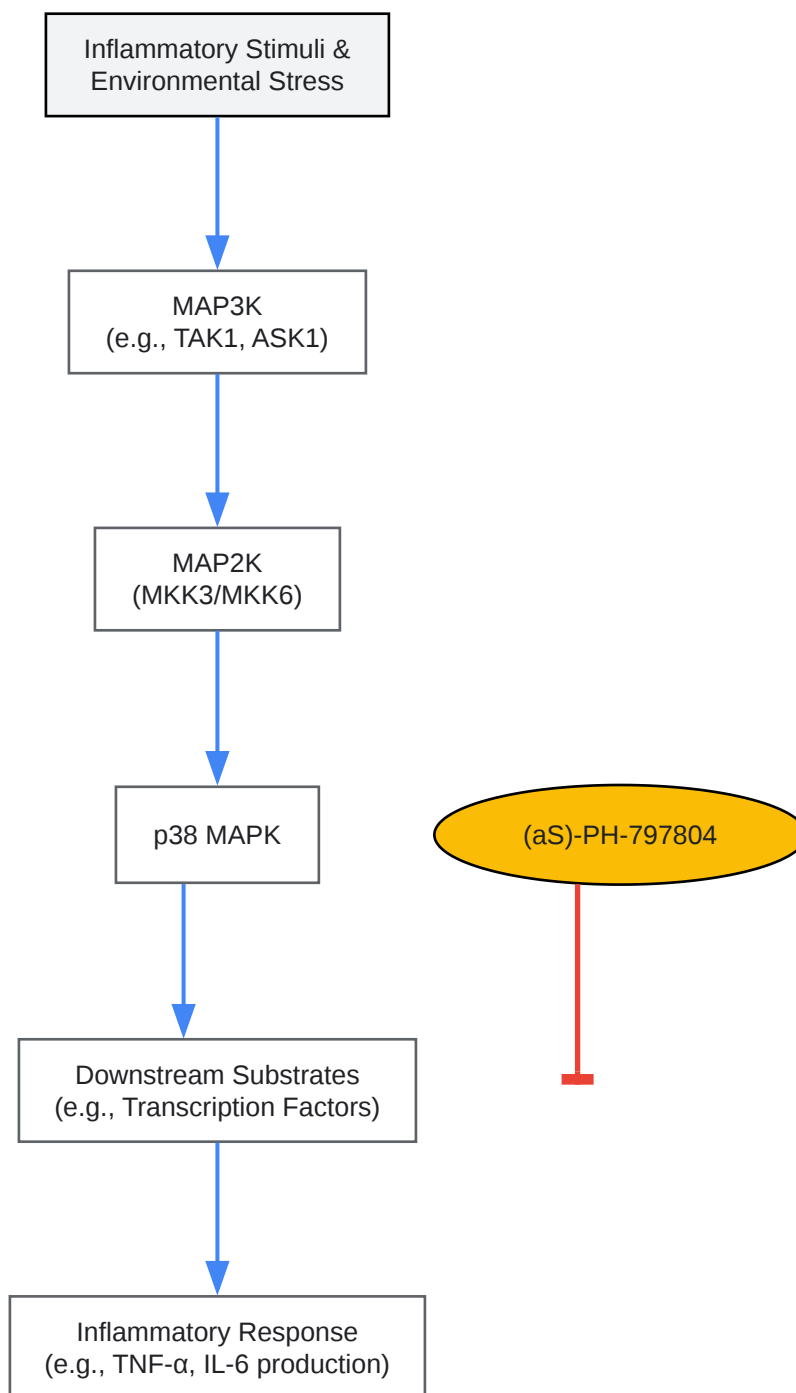
- **Weigh the Compound:** Accurately weigh the desired amount of **(aS)-PH-797804** powder (Molecular Weight: 477.3 g/mol ) in a sterile microcentrifuge tube.
- **Add DMSO:** Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock from 1 mg of the compound, add 209.5  $\mu$ L of DMSO.
- **Dissolve the Compound:** Vortex the solution vigorously. If necessary, use an ultrasonic bath for a few minutes to ensure complete dissolution.[\[3\]](#)
- **Storage:** Aliquot the stock solution into single-use tubes and store at -20°C.

## Protocol 2: Preparation of a Working Solution in Cell Culture Media

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **(aS)-PH-797804** DMSO stock solution at room temperature.
- **Pre-warm Media:** Pre-warm the desired volume of cell culture medium to 37°C.
- **Dilution:** Add the required volume of the DMSO stock solution to the pre-warmed media to reach the final working concentration. For example, to prepare 10 mL of media with a final concentration of 10  $\mu$ M, add 10  $\mu$ L of the 10 mM stock solution.
- **Mix Thoroughly:** Immediately after adding the stock solution, mix the media well by gentle inversion or pipetting to ensure homogeneity and prevent precipitation.
- **Use Immediately:** It is recommended to use the prepared working solution immediately for your experiments.

## Mechanism of Action: p38 MAPK Signaling Pathway

**(aS)-PH-797804** is a potent and selective ATP-competitive inhibitor of p38 $\alpha$  and p38 $\beta$  mitogen-activated protein kinases (MAPK).[\[3\]](#)[\[7\]](#) The p38 MAPK signaling cascade is activated by cellular stressors and inflammatory cytokines, leading to the production of downstream inflammatory mediators like TNF- $\alpha$  and IL-6.[\[8\]](#)[\[9\]](#) By inhibiting p38 MAPK, **(aS)-PH-797804** effectively blocks this inflammatory response.[\[1\]](#)[\[4\]](#)



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Caption: p38 MAPK signaling pathway and the inhibitory action of **(aS)-PH-797804**.

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